

An In-depth Technical Guide to the Hydrated Forms of Sodium Plumbate

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Compound of Interest

Compound Name: Sodium plumbate

Cat. No.: B1614394

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This technical guide provides a comprehensive overview of the known hydrated forms of **sodium plumbate**, with a focus on their chemical composition, structure, and synthesis. This document is intended for researchers, scientists, and professionals in drug development and related fields who require detailed information on these compounds.

Introduction to Sodium Plumbates

Sodium plumbates are inorganic compounds containing sodium, lead, and oxygen. The lead is typically in the +4 oxidation state, forming the plumbate(IV) anion. These compounds can exist in both anhydrous and hydrated forms. The primary hydrated form that has been extensively characterized is sodium hexahydroxoplumbate(IV), which is often represented by the chemical formula $\text{Na}_2[\text{Pb}(\text{OH})_6]$. An older, less structurally descriptive formulation, **sodium plumbate trihydrate** ($\text{Na}_2\text{PbO}_3 \cdot 3\text{H}_2\text{O}$), is also found in the literature and shares the same empirical formula.

Known Hydrated Forms of Sodium Plumbate

The predominant and most well-characterized hydrated form of **sodium plumbate** is sodium hexahydroxoplumbate(IV). While the term "**sodium plumbate trihydrate**" is also used, it is now generally understood to refer to the same compound.

Sodium Hexahydroxoplumbate(IV) - $\text{Na}_2[\text{Pb}(\text{OH})_6]$

Sodium hexahydroxoplumbate(IV) is the most accurately described hydrated **sodium plumbate**. In aqueous solutions, the plumbate(IV) ion exists as the hexahydroxoplumbate(IV) anion, $[\text{Pb}(\text{OH})_6]^{2-}$. This form has been isolated as single crystals and thoroughly characterized.

Sodium Plumbate Trihydrate - $\text{Na}_2\text{PbO}_3 \cdot 3\text{H}_2\text{O}$

The formulation $\text{Na}_2\text{PbO}_3 \cdot 3\text{H}_2\text{O}$ is also associated with a hydrated form of **sodium plumbate**. It has the same molecular weight and elemental composition as $\text{Na}_2[\text{Pb}(\text{OH})_6]$. The IUPAC name associated with its CAS number (52623-79-7) is disodium;dioxido(oxo)lead;trihydrate. However, detailed structural analysis points towards the hexahydroxo structure being the correct representation in the solid state when synthesized from aqueous media.

Physicochemical Properties and Characterization Data

The following table summarizes the key quantitative data for sodium hexahydroxoplumbate(IV).

Property	Value
Chemical Formula	$\text{Na}_2[\text{Pb}(\text{OH})_6]$
Molecular Weight	355.22 g/mol
Appearance	Transparent, colorless anisotropic single crystals
Crystal System	Hexagonal
Space Group	R-3
Unit Cell Parameters	$a = 6.0361(5) \text{ \AA}$, $c = 14.253(2) \text{ \AA}$
Unit Cell Volume	$449.72(9) \text{ \AA}^3$
Density (picnometric)	3.92 g/cm^3
Bond Distances	Pb-O: $2.165(10) \text{ \AA}$, Na-O: $2.419(11) \text{ \AA}$ and $2.423(11) \text{ \AA}$, O-H: 0.85 \AA
Bond Angles	O-Pb-O: $93.3(4)^\circ$ and $86.7(4)^\circ$
Solubility	Soluble in water, but gradually decomposes with the separation of PbO_2 .

Experimental Protocols

Synthesis of Sodium Hexahydroxoplumbate(IV) Single Crystals

A detailed method for the synthesis of $\text{Na}_2[\text{Pb}(\text{OH})_6]$ has been reported and involves the reaction of lead dioxide with sodium hydroxide in an aqueous solution.

Materials:

- Lead(IV) oxide (PbO_2)
- Sodium hydroxide (NaOH)
- Distilled water

Procedure:

- A mixture of lead dioxide, sodium hydroxide, and water is prepared.
- The mixture is heated to facilitate the dissolution of lead dioxide in the concentrated alkali solution.
- The resulting solution is allowed to cool slowly, leading to the formation of single crystals of $\text{Na}_2[\text{Pb}(\text{OH})_6]$.
- The crystals are then isolated from the mother liquor.

Characterization Methods

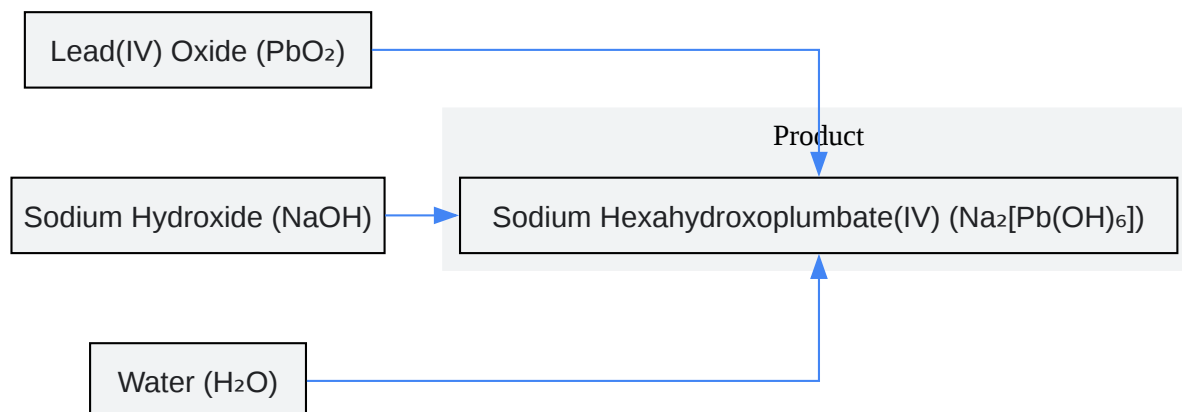
The following techniques have been employed to characterize $\text{Na}_2[\text{Pb}(\text{OH})_6]$:

- Chemical Analysis: To determine the elemental composition.
- Optical Analysis: To observe the crystal morphology and optical properties.
- X-ray Powder Diffraction (XRPD): To analyze the crystal structure of the bulk material.
- Single-Crystal X-ray Diffraction: To determine the precise crystal structure, including unit cell parameters, space group, and atomic positions.
- Infrared (IR) Spectroscopy: To identify the vibrational modes of the hydroxyl groups and other bonds within the compound.
- Thermogravimetric Analysis (TGA): To study the thermal decomposition behavior of the compound.

Chemical Reactions and Logical Relationships

Formation of Sodium Hexahydroxoplumbate(IV)

The formation of sodium hexahydroxoplumbate(IV) occurs through the reaction of lead(IV) oxide with a concentrated solution of sodium hydroxide.

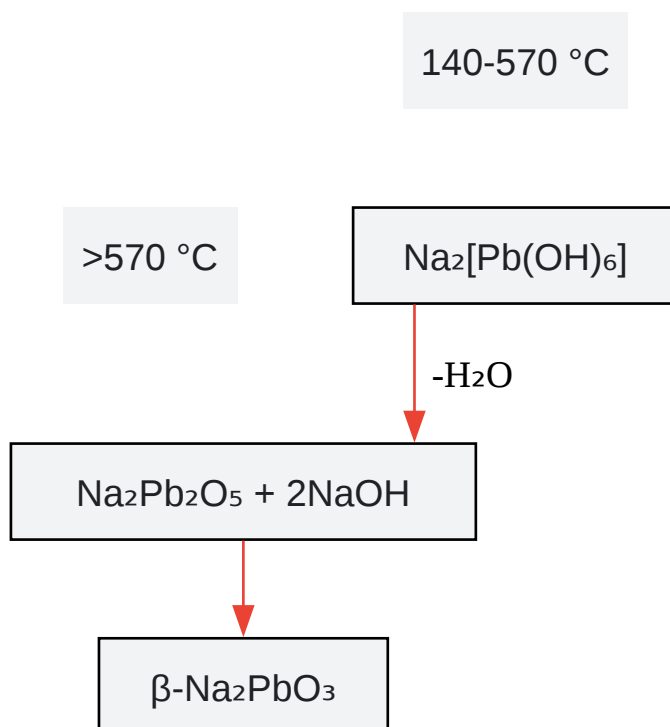


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Synthesis of Sodium Hexahydroxoplumbate(IV)

Thermal Decomposition of Sodium Hexahydroxoplumbate(IV)

Thermogravimetric analysis has shown that $\text{Na}_2[\text{Pb}(\text{OH})_6]$ decomposes upon heating in a two-stage process to form anhydrous sodium metaplumbate ($\beta\text{-Na}_2\text{PbO}_3$).



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Thermal Decomposition of $\text{Na}_2[\text{Pb}(\text{OH})_6]$

Conclusion

The primary, well-characterized hydrated form of **sodium plumbate** is sodium hexahydroxoplumbate(IV), $\text{Na}_2[\text{Pb}(\text{OH})_6]$. The designation **sodium plumbate** trihydrate, $\text{Na}_2\text{PbO}_3 \cdot 3\text{H}_2\text{O}$, while having the same empirical formula, is an older and less structurally precise representation. The synthesis from aqueous solution and detailed structural analysis support the hexahydroxo complex as the correct formulation. This guide has provided a summary of its properties, synthesis, and thermal decomposition, which should serve as a valuable resource for researchers and scientists in the field.

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